

Technical Guide: Characterization & Purity Profiling of N-(2-Nitrophenyl)-N-pentylmethanesulfonamide

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Compound of Interest

Compound Name: *N-(2-Nitrophenyl)-N-pentylmethanesulfonamide*
CAS No.: 1845689-87-3
Cat. No.: B3060159

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Executive Summary

Compound: **N-(2-Nitrophenyl)-N-pentylmethanesulfonamide** Molecular Formula:

Molecular Weight: 286.35 g/mol

The purity of **N-(2-Nitrophenyl)-N-pentylmethanesulfonamide** is the rate-limiting quality factor in downstream reductions (e.g., to diamines). Impurities such as unreacted N-alkylanilines or residual sulfonylating agents can poison hydrogenation catalysts or lead to difficult-to-separate side products in subsequent cyclization steps. This guide establishes a multi-modal analytical framework to ensure >98% purity.

Chemical Identity & Structural Analysis[1][2][3][4] Theoretical NMR Shift Prediction

Due to the steric bulk of the ortho-nitro group and the sulfonamide moiety, this molecule may exhibit restricted rotation, potentially resulting in broadened signals or rotamers in NMR spectra at room temperature.

Table 1: Expected

H NMR Shifts (CDCl

, 400 MHz)

Moiety	Proton Count	Multiplicity	Predicted Shift (ppm)	Structural Logic
Aromatic (H-3)	1H	Doublet (d)	7.90 – 8.05	Ortho to -NO (deshielded).
Aromatic (H-6)	1H	Doublet (d)	7.50 – 7.65	Ortho to -N(Ms) (Pentyl).
Aromatic (H-4, H-5)	2H	Multiplet (m)	7.40 – 7.60	Meta/Para positions.
N-CH (Pentyl)	2H	Triplet (t)	3.60 – 3.80	Deshielded by sulfonamide nitrogen.
Mesyl (-CH)	3H	Singlet (s)	2.90 – 3.10	Characteristic sulfonyl methyl.
Alkyl Chain	6H	Multiplets	1.20 – 1.60	Methylene backbone.
Terminal -CH	3H	Triplet (t)	0.85 – 0.95	Distal methyl group.

Mass Spectrometry (ESI-HRMS)

- Ionization Mode: Positive Electrospray Ionization (ESI+).

- Target Ion:

(Calculated).

- Fragmentation Pattern:

- Loss of

(79 Da).

- Loss of Pentyl chain (possible via McLafferty-like rearrangement if conditions allow).

- Diagnostic fragment:

Da.

Infrared Spectroscopy (FT-IR)

- Nitro Group: Asymmetric stretch at

; Symmetric stretch at

.

- Sulfonamide:

stretches at

(asym) and

(sym).

- Absence: No N-H stretch (

), confirming complete substitution of the nitrogen.

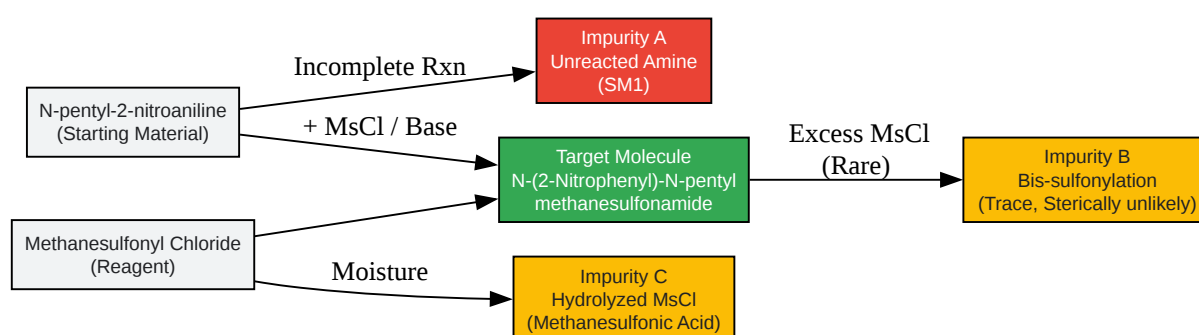
Impurity Profiling & Origin Logic

Understanding the synthesis route is prerequisite to defining the impurity profile. Two primary routes are common:

- Route A (Sulfonylation): Reaction of N-pentyl-2-nitroaniline with Methanesulfonyl chloride (MsCl).
- Route B (Alkylation): Reaction of N-(2-Nitrophenyl)methanesulfonamide with Pentyl bromide.

Route A is generally preferred to avoid O-alkylation side reactions common in sulfonamide alkylation.

Diagram 1: Impurity Origin Map (Route A Focus)



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Caption: Impurity genealogy for the sulfonylation pathway. Impurity A (Unreacted Amine) is the critical quality attribute (CQA) to monitor.

Quantitative Purity Protocols

HPLC Method Development (Reverse Phase)

The high lipophilicity of the pentyl chain and the aromatic ring necessitates a C18 stationary phase. The nitro group provides strong UV absorption.

Method Parameters:

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 m) or equivalent.

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection: UV at 254 nm (Aromatic/Nitro) and 210 nm (Amide backbone).
- Temperature: 30°C.

Gradient Profile:

Time (min)	% Mobile Phase B	Rationale
0.0	30	Initial equilibration.
10.0	90	Elute lipophilic target and pentyl-heavy impurities.
12.0	90	Wash column.

| 12.1 | 30 | Re-equilibration. |

System Suitability Criteria:

- Tailing Factor:
.
- Resolution (
):
between Target and Impurity A (Unreacted Amine).
- Precision: RSD
for 5 replicate injections.

Residual Solvents (GC-Headspace)

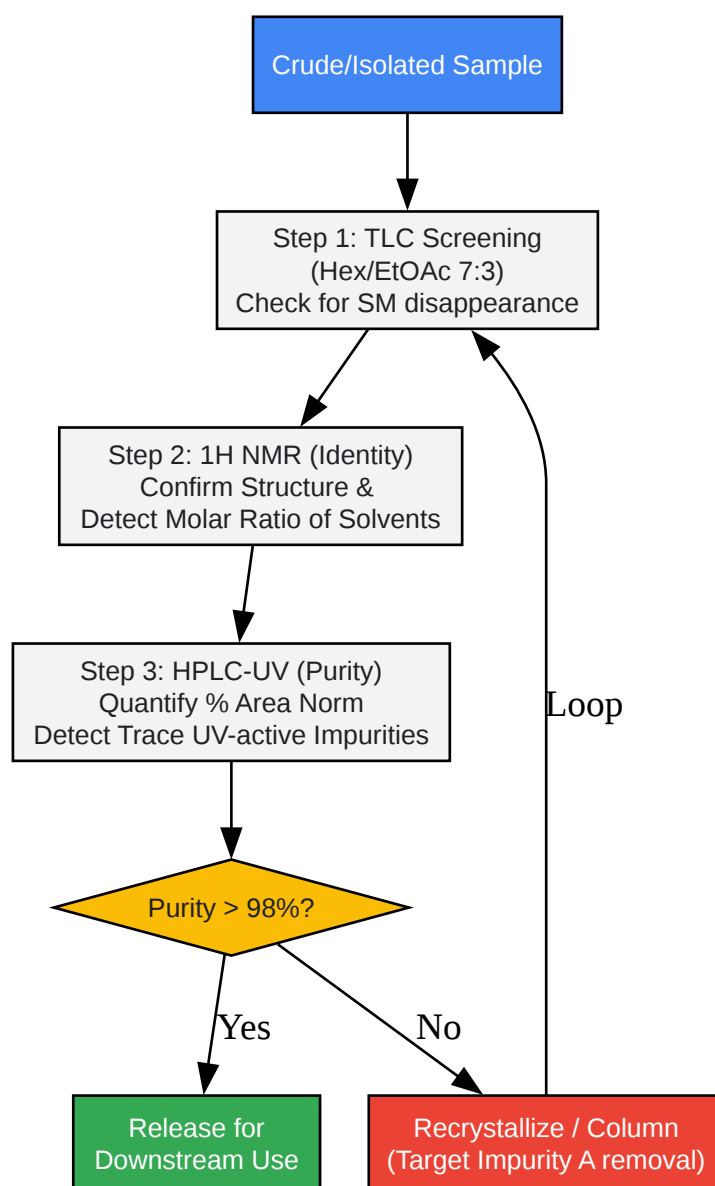
If the synthesis involved solvents like Dichloromethane (DCM) or Toluene, or recrystallization from Ethanol, these must be quantified.

- Method: USP <467> Procedure A.
- Critical Limit: DCM < 600 ppm; Toluene < 890 ppm.

Experimental Workflow: Step-by-Step

This workflow ensures a self-validating characterization loop.

Diagram 2: Characterization Decision Tree



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Caption: Operational workflow for purity assessment. NMR serves as the primary structural confirmation, while HPLC provides quantitative rigor.

Protocol 1: Sample Preparation for HPLC

- Weighing: Accurately weigh 10 mg of the sample into a 20 mL volumetric flask.
- Dissolution: Add 10 mL of Acetonitrile. Sonicate for 5 minutes to ensure complete dissolution.
- Dilution: Make up to volume with Water/ACN (1:1).
- Filtration: Filter through a 0.22 μ m PTFE syringe filter into an HPLC vial.
 - Note: PTFE is chosen for chemical compatibility with the organic-heavy diluent.

Protocol 2: Loss on Drying (LOD) / Water Content

Since sulfonamides can be hygroscopic or trap lattice water:

- Karl Fischer Titration (Coulometric): Recommended if the solid appears sticky or crystalline.
- Limit: Water content should ideally be $< 0.5\%$ to prevent stoichiometry errors in subsequent lithiation or reduction steps.

References

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